Technical Support Center: Ceftriaxone Sodium Salt Degradation and Analysis

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Compound of Interest

Compound Name: *Ceftriaxone sodium salt*

Cat. No.: *B15604573*

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Welcome to the technical support center for the analysis of **ceftriaxone sodium salt** and its degradation products. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on troubleshooting common experimental issues and to answer frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What are the primary degradation pathways for **ceftriaxone sodium salt**?

A1: **Ceftriaxone sodium salt** primarily degrades through hydrolysis, oxidation, and photolysis. The main degradation pathways involve the opening of the β-lactam ring, hydrolysis of the C-3 side chain, and isomerization of the methoxyimino group.[1] Under various stress conditions (acidic, basic, oxidative, thermal, and photolytic), several degradation products can be formed.

Q2: What is the (E)-isomer of ceftriaxone and why is it important?

A2: The (E)-isomer of ceftriaxone, also known as Ceftriaxone Impurity A, is a geometric isomer of the active ceftriaxone molecule.[2][3] It is considered a process-related impurity and a potential degradant. Its detection and quantification are crucial for ensuring the purity and

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efficacy of the drug product. The chemical structure of the (E)-isomer is available in public chemical databases.[2][3]

Q3: What are the most common analytical techniques for detecting ceftriaxone and its degradation products?

A3: The most widely used technique is reversed-phase high-performance liquid chromatography (RP-HPLC) with a C18 column and UV detection.[4][5] For more detailed analysis and structural elucidation of degradation products, ultra-high-performance liquid chromatography (UHPLC) and liquid chromatography-mass spectrometry (LC-MS) are employed. Spectrophotometric methods are also utilized for forced degradation studies.

Q4: How does pH and temperature affect the stability of ceftriaxone solutions?

A4: Ceftriaxone stability is significantly influenced by pH and temperature. It is more stable in acidic to neutral conditions and degrades more rapidly in basic solutions.[6] Lower temperatures (-70°C to 4°C) significantly improve the stability of ceftriaxone in solution compared to room temperature (25°C) or higher.[7][8][9][10] For instance, in one study, ceftriaxone in unbuffered human serum retained about 80% of its initial activity after 55 days at 4°C, but only 33% after 120 hours at 37°C.[7][10]

Troubleshooting Guides

HPLC Analysis of Ceftriaxone

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Problem	Potential Causes	Recommended Solutions
Peak Tailing	- Secondary interactions between the acidic ceftriaxone molecule and active sites on the silica-based column packing. - Column overload. - Column contamination or bed deterioration.	- Use a mobile phase with a pH that suppresses the ionization of silanol groups (typically pH < 4) or a pH that neutralizes basic analytes (if present). - Employ an end-capped column or a column with a different stationary phase. - Reduce the sample concentration or injection volume. - Use a guard column and ensure proper sample cleanup. - Back-flush the column to remove contaminants from the inlet frit.
Peak Fronting	- Column overload is the most common cause. - Sample solvent is much stronger than the mobile phase.	- Dilute the sample or reduce the injection volume. - Dissolve the sample in the mobile phase or a weaker solvent.
Irreproducible Retention Times	- Fluctuations in mobile phase composition or pH. - Temperature variations. - Column equilibration issues. - Pump malfunction (inconsistent flow rate).	- Ensure the mobile phase is well-mixed and degassed. Use a buffer to maintain a stable pH. - Use a column oven to maintain a constant temperature. - Ensure the column is adequately equilibrated with the mobile phase before each run. - Check the HPLC pump for leaks and ensure it is delivering a consistent flow rate.
Poor Resolution Between Ceftriaxone and Degradation	- Inappropriate mobile phase composition or gradient. -	- Optimize the mobile phase composition (e.g., adjust the

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Products	Suboptimal column chemistry. - High flow rate.	organic modifier ratio, pH, or ionic strength). - If using isocratic elution, consider a gradient elution method. - Try a column with a different selectivity (e.g., a different stationary phase or a column with a smaller particle size for higher efficiency). - Reduce the flow rate to increase the interaction time with the stationary phase.
Loss of Ceftriaxone Signal/Low Recovery	- Degradation of ceftriaxone in the sample solution or during analysis. - Adsorption of the analyte to vials or tubing. - Inefficient extraction from the sample matrix.	- Ensure the sample diluent is at a pH where ceftriaxone is stable (acidic to neutral). - Prepare samples fresh and store them at low temperatures if necessary. - Use deactivated vials and PEEK tubing to minimize adsorption. - Optimize the sample preparation and extraction procedure.

Quantitative Data Summary

Table 1: Stability of Ceftriaxone in Solution under Different Storage Conditions

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Storage Temperature	Solvent/Matrix	pH	Duration	Remaining Ceftriaxone (%)	Reference
-70°C	Undiluted Human Serum	~7.4	3 months	88.96	[7][10]
-20°C	Undiluted Human Serum	~7.4	3 months	82.41	[7][10]
4°C	Undiluted Human Serum	~7.4	55 days	80.33	[7][10]
37°C	Undiluted Human Serum	~7.4	120 hours	33.08	[7][10]
25°C	0.9% Sodium Chloride	-	30 hours	>90	[9]
30°C	0.9% Sodium Chloride	-	30 hours	>90	[9]
4°C	Dextrose 5% (100mg/ml)	~6	10 days	>90	[6]
25°C	Dextrose 5% (100mg/ml)	~6	3 days	>90	[6]

Table 2: Forced Degradation of Ceftriaxone under Different Stress Conditions

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Stress Condition	Reagent/Parameters	Duration	Degradation (%)	Reference
Acid Hydrolysis	0.1 M HCl	-	9.68 - 47.96	[11]
Base Hydrolysis	0.1 M NaOH	-	56.75 - 81.25	[11]
Oxidation	3% H_2O_2	-	18.5 - 52.43	[11]
Thermal Degradation	60°C	2 hours	Varies	[11]

Experimental Protocols

Protocol 1: Forced Degradation Study of Ceftriaxone Sodium

This protocol is a general guideline based on ICH recommendations.

- Preparation of Stock Solution: Accurately weigh and dissolve ceftriaxone sodium in a suitable solvent (e.g., water or methanol) to obtain a stock solution of known concentration (e.g., 1 mg/mL).
- Acid Hydrolysis: Mix an aliquot of the stock solution with an equal volume of 0.1 M HCl. Keep the solution at room temperature or heat to 60°C for a specified period (e.g., 2-8 hours). After the incubation, neutralize the solution with 0.1 M NaOH.
- Base Hydrolysis: Mix an aliquot of the stock solution with an equal volume of 0.1 M NaOH. Keep the solution at room temperature for a specified period (e.g., 30 minutes to 2 hours). After the incubation, neutralize the solution with 0.1 M HCl.
- Oxidative Degradation: Mix an aliquot of the stock solution with an equal volume of 3% hydrogen peroxide (H_2O_2). Keep the solution at room temperature for a specified period (e.g., 2-24 hours).
- Thermal Degradation: Place the solid drug powder in a hot air oven at a specified temperature (e.g., 80°C) for a defined period (e.g., 24-48 hours). Also, heat a solution of the drug at a specified temperature (e.g., 60°C).

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- Photolytic Degradation: Expose a solution of the drug to UV light (e.g., 254 nm) and/or visible light for a specified duration. A control sample should be kept in the dark under the same conditions.
- Analysis: Analyze all the stressed samples, along with an unstressed control, using a validated stability-indicating HPLC method (see Protocol 2).

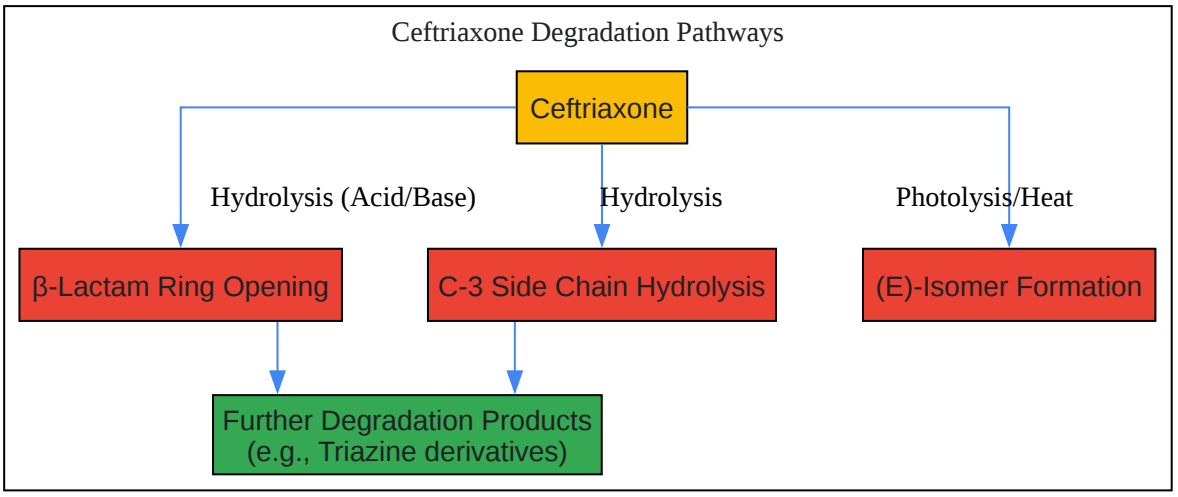
Protocol 2: Stability-Indicating RP-HPLC Method for Ceftriaxone

This is an example of a typical RP-HPLC method. Method parameters may need to be optimized for specific applications.

- Chromatographic System: HPLC with UV detector.
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
- Mobile Phase: A filtered and degassed mixture of a phosphate buffer (e.g., 0.02 M potassium dihydrogen phosphate, pH adjusted to 6.8 with potassium hydroxide) and acetonitrile in a ratio of approximately 85:15 (v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 273 nm.
- Injection Volume: 20 µL.
- Column Temperature: 30°C.
- Sample Preparation: Dissolve the ceftriaxone sodium sample in the mobile phase to achieve a final concentration within the linear range of the method (e.g., 10-100 µg/mL). Filter the sample through a 0.45 µm syringe filter before injection.
- System Suitability: Inject a standard solution multiple times to check for system suitability parameters like theoretical plates, tailing factor, and reproducibility of retention time and peak area.

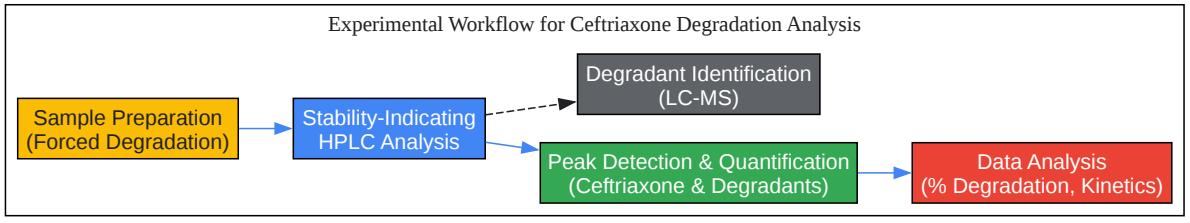
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Visualizations



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Caption: Major degradation pathways of ceftriaxone sodium.



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Caption: Workflow for the analysis of ceftriaxone degradation.

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